

# A Technical Guide to the Hazards and Safe Handling of p-Tolyl Disulfide

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## Compound of Interest

Compound Name: *p-Tolyl disulfide*

Cat. No.: B093600

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This document provides a comprehensive overview of the hazards, safety precautions, and emergency procedures associated with **p-Tolyl disulfide** (CAS No. 103-19-5). The information is intended to guide laboratory personnel in the safe handling, storage, and disposal of this chemical.

## Chemical and Physical Properties

**p-Tolyl disulfide** is an organosulfur compound that appears as a white to light yellow crystalline solid or powder, often with a characteristic stench.<sup>[1][2][3]</sup> It is utilized in organic synthesis as a reagent.<sup>[2][3][4]</sup> Understanding its physical properties is crucial for safe handling and storage.

Property	Value	Source(s)
CAS Number	103-19-5	<a href="#">[5]</a>
Molecular Formula	C <sub>14</sub> H <sub>14</sub> S <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	246.39 g/mol	<a href="#">[5]</a> <a href="#">[6]</a>
Appearance	White to light yellow powder, chunks, or crystalline solid	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[7]</a>
Melting Point	43-46 °C	<a href="#">[6]</a> <a href="#">[8]</a>
Boiling Point	349.5 °C at 760 mmHg	<a href="#">[7]</a>
Flash Point	>110 °C (>230 °F)	<a href="#">[9]</a>
Density	~1.17 g/cm <sup>3</sup>	<a href="#">[7]</a>
Vapor Pressure	9.46 x 10 <sup>-5</sup> mmHg at 25°C	<a href="#">[1]</a> <a href="#">[7]</a>
Solubility	Insoluble in water	<a href="#">[4]</a>

## Hazard Identification and GHS Classification

**p-Tolyl disulfide** is classified as a hazardous substance. The primary hazards are irritation to the skin, eyes, and respiratory system.[\[4\]](#)[\[5\]](#) Adherence to GHS guidelines is mandatory for handling this chemical.

Classification	Code	Description	Source(s)
Signal Word	-	Warning	<a href="#">[6]</a>
Pictogram	GHS07	<a href="#">[10]</a>	
Hazard Statements	H315	Causes skin irritation	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
H319	Causes serious eye irritation	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>	
H335	May cause respiratory irritation	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>	
Precautionary Statements	P261, P264, P271, P280	Avoid breathing dust; Wash skin thoroughly after handling; Use only outdoors or in a well-ventilated area; Wear protective gloves/clothing/eye protection/face protection.	<a href="#">[5]</a> <a href="#">[6]</a>
P302+P352	IF ON SKIN: Wash with plenty of soap and water.	<a href="#">[5]</a>	
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.	<a href="#">[5]</a>	
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	<a href="#">[5]</a> <a href="#">[6]</a>	

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P403+P233, P405	Store in a well-ventilated place. Keep container tightly closed. Store locked up.	[5]
P501	Dispose of contents/container to an approved waste disposal plant.	[5]

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## Toxicological Profile

The toxicological data for **p-tolyl disulfide** is limited. Acute toxicity values such as LD50 are not readily available.[\[5\]](#)[\[7\]](#) However, a study has identified a toxic dose level and associated effects in rats.

Parameter	Value and Conditions	Effects Observed	Source(s)
RTECS Number	JO1526250	-	<a href="#">[1]</a> <a href="#">[7]</a>
Lowest Published Toxic Dose (TDLo)	431 mg/kg	Endocrine (changes in spleen weight), Blood (pigmented or nucleated red blood cells), Nutritional and Gross Metabolic (changes in iron).	<a href="#">[1]</a>
Species: Rodent - rat	<a href="#">[1]</a>		
Route: Oral	<a href="#">[1]</a>		
Duration: 7 days (intermittent)	<a href="#">[1]</a>		

## Experimental Protocol for Oral Toxicity Study (Rat)

The toxicological data cited above originates from a study published in the *Journal of Applied Toxicology* (1985, Vol. 5, p. 414). While the full, detailed experimental protocol is not available from the search results, a representative methodology for a sub-acute oral toxicity study of this nature would typically involve the following steps.

**Objective:** To determine the potential toxicity of a substance following repeated oral administration over a defined period.

**Methodology:**

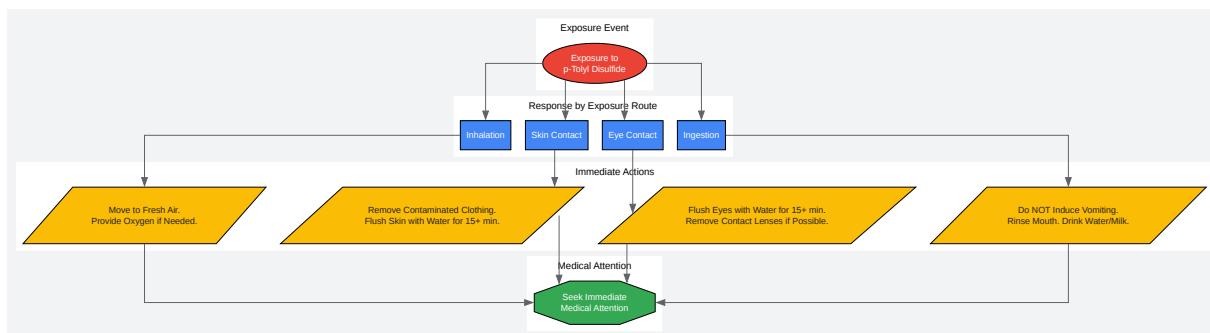
- **Test Substance:** **p-Tolyl disulfide**, purity  $\geq 98\%$ . The substance is typically prepared in a suitable vehicle (e.g., corn oil) to ensure stable and uniform dosing.
- **Animal Model:** Young adult rats (e.g., Sprague-Dawley or Wistar strain), typically 8-10 weeks old, are used. Animals are acclimated to laboratory conditions before the study begins.
- **Dose Administration:** The test substance is administered orally, most commonly via gavage, to ensure accurate dosage. Based on the cited data, a dose of 431 mg/kg was administered intermittently over a 7-day period. This could mean dosing on specific days within that week (e.g., days 1, 3, 5, and 7).
- **Observations:**
  - **Clinical Signs:** Animals are observed daily for any signs of toxicity, such as changes in behavior, appearance, or physiological functions.
  - **Body Weight:** Individual animal weights are recorded prior to the study and at regular intervals throughout the dosing period.
- **Endpoint Analysis (Post-Dosing):**
  - **Hematology:** At the end of the study, blood samples are collected. Analysis would focus on red blood cell parameters, including morphology, to detect abnormalities like pigmented or nucleated cells.
  - **Clinical Chemistry:** Serum analysis may be performed to assess metabolic changes, including iron levels.

- Necropsy and Histopathology: Animals are euthanized, and a full necropsy is performed. Organs, particularly the spleen, are weighed. Tissues may be preserved for microscopic histopathological examination to identify any treatment-related changes.

## Emergency Procedures

### First Aid Measures

Immediate and appropriate first aid is critical in the event of exposure. The following diagram outlines the initial steps to be taken for various routes of exposure.



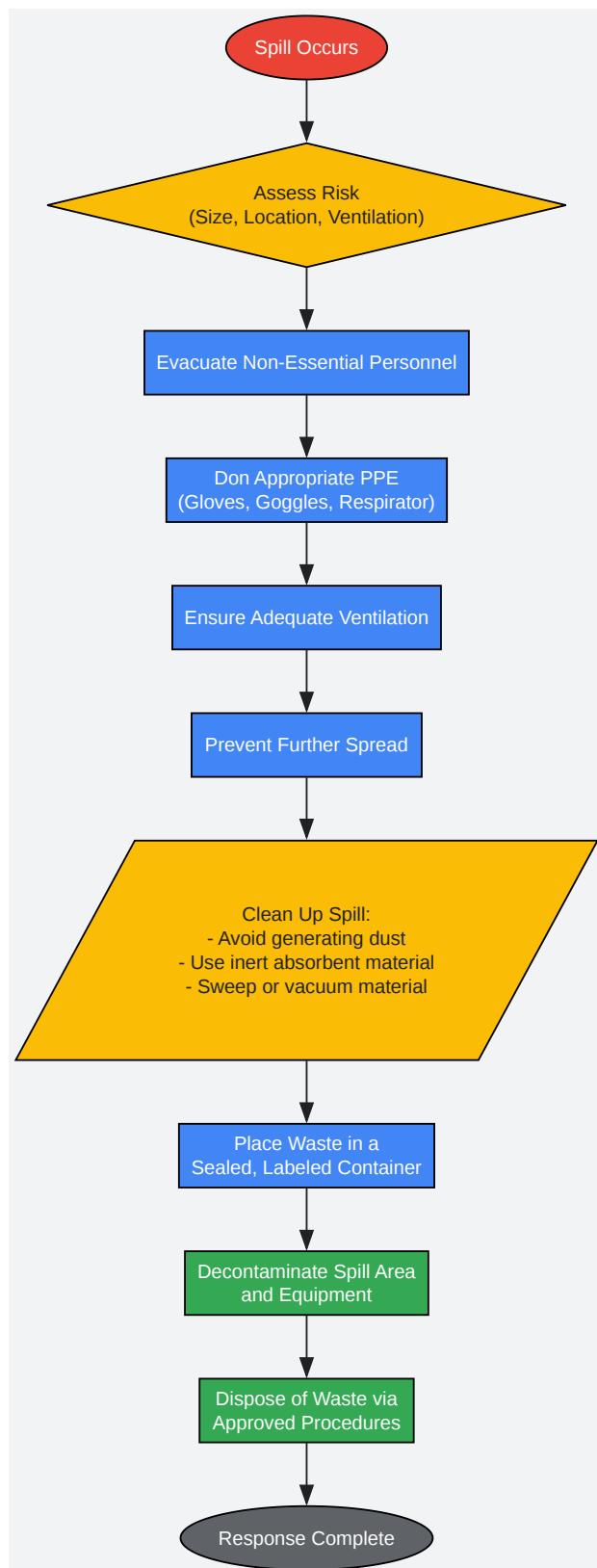
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Caption: First aid workflow for **p-tolyl disulfide** exposure.

- Inhalation: Remove the individual from the exposure source to fresh air immediately. If breathing is difficult, administer oxygen. Seek medical aid. Do not use mouth-to-mouth resuscitation.[9]
- Skin Contact: Immediately flush the skin with plenty of water for at least 15 minutes while removing all contaminated clothing and shoes. Get medical attention.[9]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, making sure to lift the upper and lower eyelids occasionally. Get medical attention.[9]
- Ingestion: Do NOT induce vomiting. If the person is conscious and alert, have them rinse their mouth and drink 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical aid.[9]

## Accidental Release Measures

A systematic approach is necessary to manage spills safely and effectively.



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Caption: Logical workflow for handling a **p-tolyl disulfide** spill.

**Procedure:**

- Personal Precautions: Wear appropriate personal protective equipment (PPE) as detailed in Section 5. Keep unprotected personnel away.[5]
- Environmental Precautions: Prevent the product from entering drains, soil, or other waterways.[5]
- Containment and Cleaning: Clean up spills immediately. Avoid conditions that generate dust. Vacuum or sweep up the material and place it into a suitable, labeled container for disposal. [5][9] Ensure the area is well-ventilated.

## Safe Handling and Storage

Proper handling and storage procedures are essential to minimize risk.

### Personal Protective Equipment (PPE)

Type	Specification	Source(s)
Eye/Face Protection	Chemical splash-resistant safety glasses or goggles.	[5]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.	[5]
Respiratory Protection	Use a NIOSH-approved N95 dust mask or higher level of protection if airborne concentrations are high or ventilation is inadequate.	[6]

## Handling and Storage

- Handling: Wash hands and skin thoroughly after handling.[5] Avoid contact with eyes, skin, and clothing.[9] Minimize dust generation and accumulation.[9] Use only with adequate ventilation or in a chemical fume hood.[5]

- Storage: Store in a cool, dry, well-ventilated area away from incompatible substances.[5][9] Keep the container tightly closed when not in use.[5][9] Incompatible materials include strong oxidizing agents, strong bases, and strong reducing agents.[7]

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.[5][9]
- Specific Hazards: During a fire, irritating and highly toxic gases may be generated by thermal decomposition or combustion, including carbon oxides and sulfur oxides.[5][7]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) in pressure-demand (MSHA/NIOSH approved or equivalent) and full protective gear.[9]

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